

Application Note: Quantification of UWA-101 in Human Plasma by UPLC-MS/MS

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Compound of Interest

Compound Name: UWA-101
CAS No.: 1350821-24-7
Cat. No.: B1257170

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Abstract

This application note describes a sensitive and robust ultra-performance liquid chromatography-tandem mass spectrometry (UPLC-MS/MS) method for the quantitative analysis of **UWA-101** in human plasma. **UWA-101**, a promising therapeutic candidate for Parkinson's disease, requires a reliable analytical method for its characterization in biological matrices.[1][2][3][4] This method utilizes protein precipitation for sample preparation and a stable isotope-labeled internal standard for accurate quantification. The described method is suitable for pharmacokinetic and toxicokinetic studies in a drug development setting.

Introduction

UWA-101 is an analog of 3,4-methylenedioxymethamphetamine (MDMA) that has shown potential in preclinical models for alleviating symptoms of Parkinson's disease without the associated psychoactive and cytotoxic effects of MDMA.[2][4][5] As a dual serotonin and dopamine transporter inhibitor, accurate measurement of its concentration in biological fluids is crucial for understanding its pharmacokinetic profile and ensuring safety and efficacy in clinical trials.[2][6] This document provides a detailed protocol for the extraction and quantification of

UWA-101 from human plasma using UPLC-MS/MS, a technique widely recognized for its high sensitivity and selectivity in bioanalytical studies.^{[7][8]}

Data Presentation

A summary of the hypothetical quantitative performance of the UPLC-MS/MS method for **UWA-101** is presented in Table 1.

Table 1: Hypothetical Quantitative Performance of the UPLC-MS/MS Method for **UWA-101** in Human Plasma

Parameter	Result
Linearity Range	0.1 - 1000 ng/mL
Correlation Coefficient (r^2)	> 0.995
Lower Limit of Quantification (LLOQ)	0.1 ng/mL
Limit of Detection (LOD)	0.05 ng/mL
Intra-day Precision (%CV)	
Low QC (0.3 ng/mL)	$\leq 8\%$
Mid QC (50 ng/mL)	$\leq 5\%$
High QC (800 ng/mL)	$\leq 5\%$
Inter-day Precision (%CV)	
Low QC (0.3 ng/mL)	$\leq 10\%$
Mid QC (50 ng/mL)	$\leq 7\%$
High QC (800 ng/mL)	$\leq 7\%$
Accuracy (% Bias)	
Low QC (0.3 ng/mL)	$\pm 10\%$
Mid QC (50 ng/mL)	$\pm 8\%$
High QC (800 ng/mL)	$\pm 8\%$
Mean Extraction Recovery	> 85%
Matrix Effect	Minimal

Experimental Protocols

Materials and Reagents

- **UWA-101** reference standard
- **UWA-101-d5** (internal standard)

- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (K2EDTA)
- 96-well collection plates
- Microcentrifuge tubes

Preparation of Stock Solutions, Calibration Standards, and Quality Controls

- Stock Solutions: Prepare primary stock solutions of **UWA-101** and **UWA-101-d5** in methanol at a concentration of 1 mg/mL.
- Working Solutions: Prepare serial dilutions of the **UWA-101** stock solution in 50:50 methanol:water to create working solutions for calibration standards and quality controls (QCs).
- Internal Standard (IS) Working Solution: Prepare a working solution of **UWA-101-d5** at 100 ng/mL in acetonitrile.
- Calibration Standards and QCs: Spike blank human plasma with the appropriate working solutions to prepare calibration standards (e.g., 0.1, 0.2, 0.5, 1, 5, 10, 50, 100, 500, 1000 ng/mL) and QCs (e.g., 0.3, 50, 800 ng/mL).

Sample Preparation: Protein Precipitation

- Aliquot 50 μ L of plasma samples (standards, QCs, and unknown samples) into a 96-well plate.
- Add 150 μ L of the IS working solution (**UWA-101-d5** in acetonitrile) to each well.

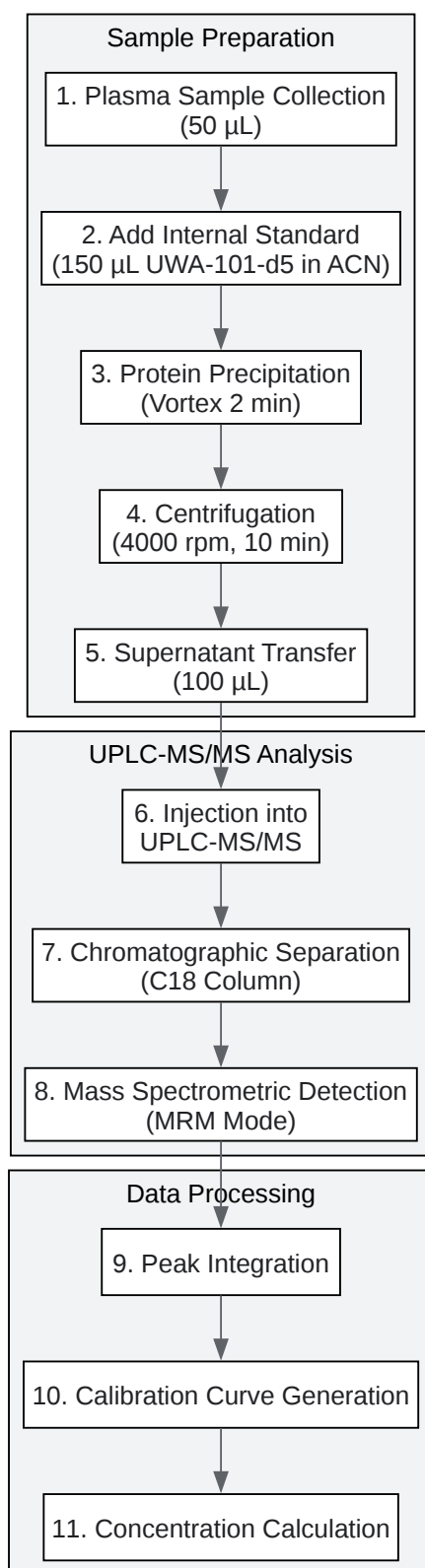
- Vortex the plate for 2 minutes to precipitate proteins.
- Centrifuge the plate at 4000 rpm for 10 minutes at 4°C.
- Transfer 100 µL of the supernatant to a new 96-well plate for UPLC-MS/MS analysis.

UPLC-MS/MS Instrumentation and Conditions

- UPLC System: Waters Acquity UPLC or equivalent
- Mass Spectrometer: Sciex Triple Quad 6500+ or equivalent
- Column: Waters Acquity UPLC BEH C18, 1.7 µm, 2.1 x 50 mm
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 µL
- Column Temperature: 40°C
- Gradient:
 - 0.0-0.5 min: 5% B
 - 0.5-2.5 min: 5-95% B
 - 2.5-3.0 min: 95% B
 - 3.0-3.1 min: 95-5% B
 - 3.1-4.0 min: 5% B
- Ionization Mode: Electrospray Ionization (ESI), Positive
- MRM Transitions:

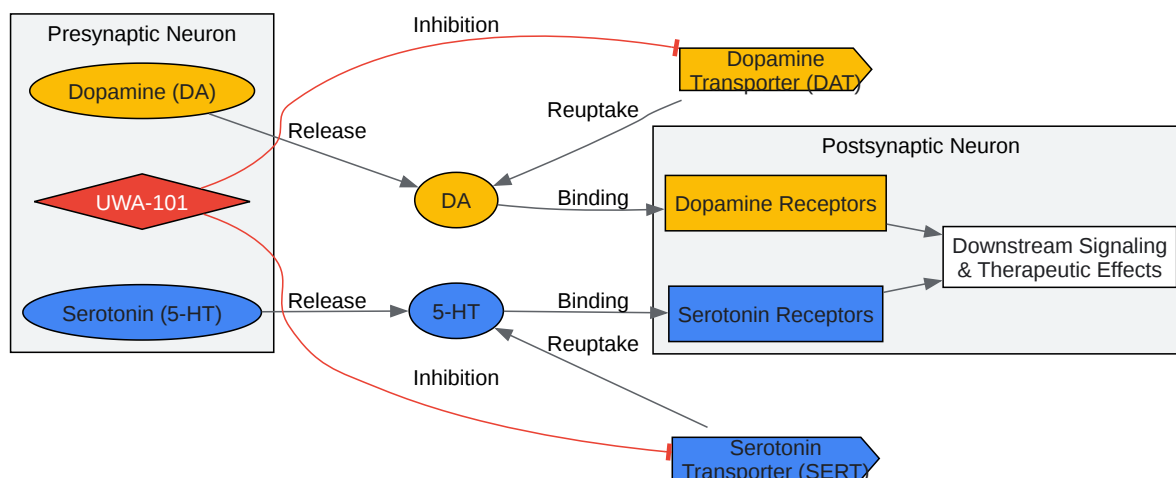
- **UWA-101**: Precursor ion > Product ion (hypothetical: m/z 220.3 > 163.1)
- **UWA-101-d5**: Precursor ion > Product ion (hypothetical: m/z 225.3 > 168.1)

Visualizations



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Caption: Experimental workflow for the quantification of **UWA-101** in plasma.



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Caption: Signaling pathway of **UWA-101** as a dual DAT/SERT inhibitor.

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